

Details of the Discrepancy

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Compound of Interest

Compound Name:	2,4-Diamino-6-dimethylamino-1,3,5-triazine
CAS No.:	1985-46-2
Cat. No.:	B124554

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- CAS Number 1985-46-2: Consistently identifies **2,4-Diamino-6-dimethylamino-1,3,5-triazine**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Molecular Formula: C₅H₁₀N₆[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Molecular Weight: Approximately 154.18 g/mol [\[1\]](#)[\[4\]](#)
 - Synonyms: N,N-Dimethylmelamine, Metformin Related Compound C (USP), N²,N²-dimethyl-1,3,5-triazine-2,4,6-triamine.[\[2\]](#)[\[3\]](#)
- Acronym "DAMDT": No verifiable chemical compound with this acronym is associated with CAS number 1985-46-2 in the public domain or scientific literature based on the performed searches.

Without a clear and accurate identification of the chemical substance, it is not possible to provide the requested in-depth technical guide, including its chemical properties, synthesis, mechanism of action, applications in drug development, and relevant experimental protocols.

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Sources

- [1. spectrumchemical.com](https://www.spectrumchemical.com) [spectrumchemical.com]
- [2. pharmaffiliates.com](https://www.pharmaffiliates.com) [pharmaffiliates.com]
- [3. 1985-46-2\[N2,N2-Dimethyl-1,3,5-triazine-2,4,6-triamine\]](https://www.bldpharm.com)BLD Pharm [bldpharm.com]
- [4. alfa-chemistry.com](https://www.alfa-chemistry.com) [alfa-chemistry.com]
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